An In-depth Technical Guide to Chlorotrimethylgermane (CAS 1529-47-1)

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Compound of Interest

Compound Name:	*Chlorotrimethylgermane*
CAS No.:	*1529-47-1*
Cat. No.:	*B075237*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **chlorotrimethylgermane** (CAS 1529-47-1), a versatile organogermanium compound. It covers its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and explores its relevance in medicinal chemistry and drug development, with a focus on its immunomodulatory and potential anticancer activities.

Core Properties and Safety Information

Chlorotrimethylgermane, also known as trimethylgermanium chloride, is a colorless, flammable, and corrosive liquid.[1][2][3][4] It is an important reagent in organometallic chemistry, serving as a precursor for the introduction of the trimethylgermyl group into various molecules.[5]

Physicochemical Data

A summary of the key physical and chemical properties of **chlorotrimethylgermane** is presented in Table 1.

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Property	Value	Reference(s)
CAS Number	1529-47-1	[1][2][3]
Molecular Formula	C_3H_9ClGe	[1][2][3]
Molecular Weight	153.20 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	-13 °C	[1]
Boiling Point	102 °C	[1]
Density	1.24 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.433	[1]
Flash Point	1 °C (closed cup)	[1]
Solubility	Soluble in organic solvents, limited solubility in water.	[2]

Spectral Data

Key spectral data for the characterization of **chlorotrimethylgermane** are summarized in Table 2.

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Spectral Data	Key Features	Reference(s)
^{1}H NMR (in CCl_4)	A single peak corresponding to the nine equivalent protons of the three methyl groups.	[6]
^{13}C NMR	A single resonance for the three equivalent methyl carbons. The chemical shift is influenced by the germanium and chlorine atoms.	[1]
Mass Spectrometry (EI-MS)	The mass spectrum shows a characteristic isotopic pattern for germanium and chlorine. The molecular ion peak may be observed, along with fragments corresponding to the loss of a methyl group or a chlorine atom.	[2]
FT-IR Spectroscopy	The spectrum displays characteristic vibrational frequencies for C-H bonds in the methyl groups and the Ge-C bond.	[5]
Raman Spectroscopy	Raman spectroscopy can provide information on the vibrational modes of the molecule, including the Ge-Cl stretching frequency.	[7]

Safety and Handling

Chlorotrimethylgermane is classified as a highly flammable liquid and vapor, and it causes severe skin burns and eye damage.[1][4] It is essential to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment, including safety

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goggles, chemical-resistant gloves, and a lab coat.[1] Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials.

Synthesis and Experimental Protocols

This section details the experimental procedures for the synthesis of **chlorotrimethylgermane** and a representative nucleophilic substitution reaction.

Synthesis of **Chlorotrimethylgermane**

A common method for the synthesis of **chlorotrimethylgermane** involves the reaction of germanium tetrachloride with a methylating agent, such as tetramethyltin.[5]

Reaction: $GeCl_4 + (CH_3)_4Sn \rightarrow (CH_3)_3GeCl + CH_3SnCl_3$

Experimental Protocol:

- Apparatus: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel.
- Reagents:
  - Germanium tetrachloride ($GeCl_4$)
  - Tetramethyltin ($(CH_3)_4Sn$)
  - Anhydrous toluene (solvent)
- Procedure:
  - In the reaction flask under a nitrogen atmosphere, dissolve germanium tetrachloride in anhydrous toluene.
  - From the dropping funnel, add tetramethyltin dropwise to the stirred solution at room temperature.
  - After the addition is complete, heat the reaction mixture to reflux for 4-6 hours.
  - Monitor the reaction progress by gas chromatography (GC).

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- Upon completion, cool the reaction mixture to room temperature.
- Fractionally distill the mixture to separate the **chlorotrimethylgermane** from the solvent and byproducts. The boiling point of **chlorotrimethylgermane** is 102 °C.[1]

- Purification: The collected fraction can be further purified by a second fractional distillation to obtain high-purity **chlorotrimethylgermane**.

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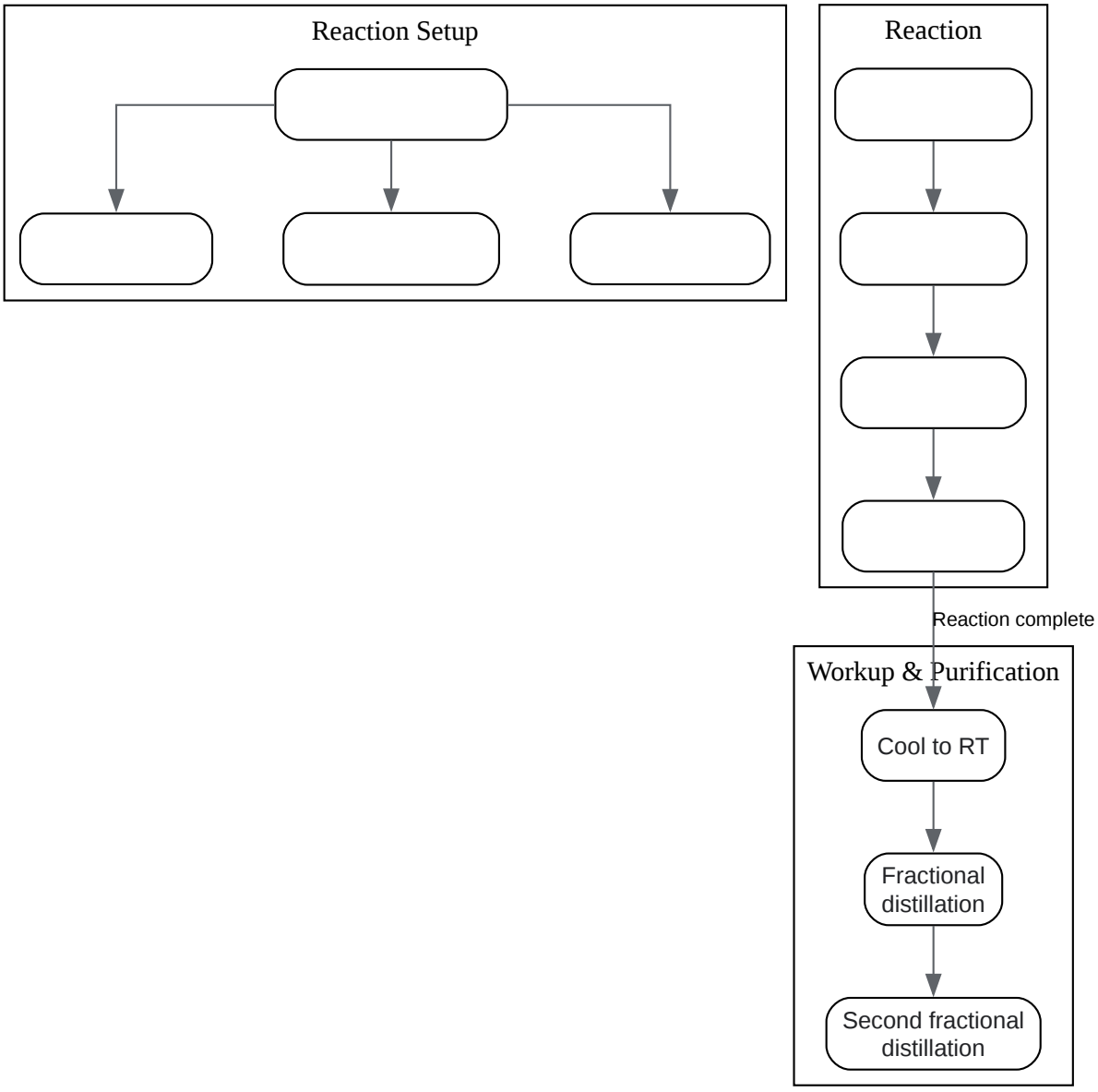

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Synthesis workflow for **chlorotrimethylgermane**.

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Nucleophilic Substitution: Synthesis of Trimethyl(phenyl)germane

Chlorotrimethylgermane readily undergoes nucleophilic substitution reactions where the chloride ion is displaced by a nucleophile. A representative example is the reaction with an organolithium reagent, such as phenyllithium, to form a new carbon-germanium bond.

Reaction: $(CH_3)_3GeCl + C_6H_5Li \rightarrow (CH_3)_3Ge(C_6H_5) + LiCl$

Experimental Protocol:

- Apparatus: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel.
- Reagents:
  - **Chlorotrimethylgermane** ($(CH_3)_3GeCl$)
  - Phenyllithium (C_6H_5Li) in a suitable solvent (e.g., diethyl ether or cyclohexane/ether mixture)
  - Anhydrous diethyl ether (solvent)
  - Saturated aqueous ammonium chloride solution
  - Anhydrous magnesium sulfate
- Procedure:
  - In the reaction flask under a nitrogen atmosphere, dissolve **chlorotrimethylgermane** in anhydrous diethyl ether.
  - Cool the solution to 0 °C in an ice bath.
  - From the dropping funnel, add the phenyllithium solution dropwise to the stirred solution, maintaining the temperature at 0 °C.

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- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-3 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure.
- Purify the resulting crude product by vacuum distillation or column chromatography to yield trimethyl(phenyl)germane.

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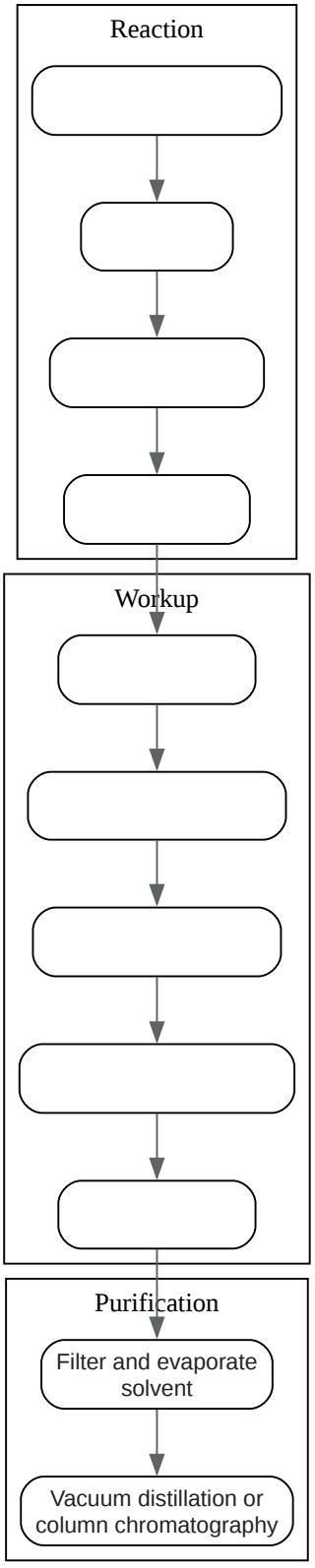

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Experimental workflow for a nucleophilic substitution reaction.

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Applications in Drug Development and Medicinal Chemistry

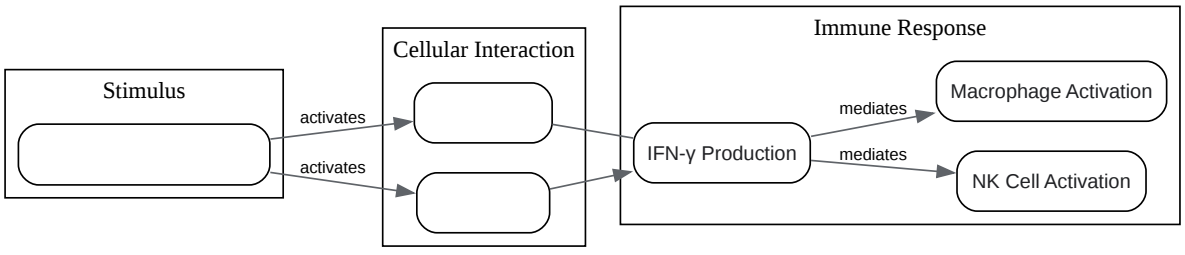
While **chlorotrimethylgermane** itself is not used as a therapeutic agent, it is a valuable building block for the synthesis of more complex organogermanium compounds with potential biological activity. Organogermanium compounds have been investigated for their anticancer and immunomodulatory properties.[8][9]

Immunomodulatory Effects and Signaling Pathways

Certain organogermanium compounds, such as Ge-132 (propagermanium), have been shown to modulate the immune system.[10] The proposed mechanisms often involve the induction of interferon-gamma (IFN-γ) and the activation of natural killer (NK) cells and macrophages.[1][2][9]

IFN-γ Induction Pathway:

The oral administration of some organogermanium compounds has been observed to lead to an increase in serum IFN-γ levels.[1][2] This process is thought to involve the interplay of macrophages and lymphocytes.[1][2] The induced IFN-γ can then mediate the activation of NK cells and macrophages, which are crucial components of the innate immune response against tumors and infections.[1][2]



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Proposed pathway for IFN-γ induction by organogermanium compounds.

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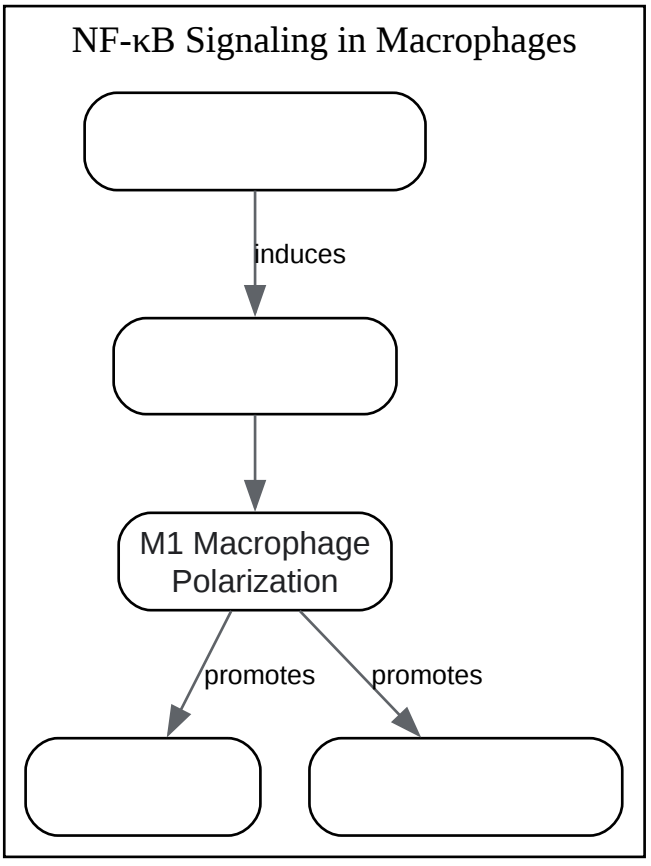
NF-κB Signaling Pathway:

The transcription factor NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) is a key regulator of the inflammatory and immune responses.[11][12][13][14][15] Some studies suggest that the hydrolysate of Ge-132, 3-(trihydroxygermyl)propanoic acid (THGP), can influence the NF-κB signaling pathway in macrophages.[16] This can lead to the polarization of macrophages towards a pro-inflammatory M1 phenotype, which is associated with enhanced phagocytosis and the secretion of pro-inflammatory cytokines.[16]



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